

# Technical Guide: Physical Properties of 2-Fluorophenyl Cyclopentyl Ketone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Fluorophenyl cyclopentyl ketone

Cat. No.: B049525

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Fluorophenyl cyclopentyl ketone** is a chemical intermediate with the molecular formula  $C_{12}H_{13}FO$ .<sup>[1]</sup> It is primarily recognized as a precursor in the synthesis of various pharmaceutical compounds, including fluoroketamine.<sup>[2][3][4]</sup> This technical guide provides a comprehensive overview of the known physical properties of **2-Fluorophenyl cyclopentyl ketone**, detailed experimental protocols for its synthesis, and a logical workflow diagram.

## Core Physical Properties

The physical characteristics of **2-Fluorophenyl cyclopentyl ketone** are essential for its handling, application in synthetic chemistry, and for analytical purposes. The available data is summarized in the table below.

Property	Value	Units	Notes
Molecular Formula	C <sub>12</sub> H <sub>13</sub> FO	[1][2]	
Molecular Weight	192.23	g/mol	[4]
Appearance	White crystalline solid	[1]	
Boiling Point	275.8	°C	at 760 mmHg[1][5]
Density	1.131	g/cm <sup>3</sup>	[1]
Refractive Index	1.532	[1]	
Solubility	Slightly soluble in Chloroform and Methanol. Soluble in Methyl Acetate (20 mg/ml).	[1][2]	
Storage Temperature	Room Temperature, sealed in dry conditions.	°C	[1][6]
Purity	≥98%	As an analytical reference standard[2]	
Flash Point	110.9	°C	[1]
Vapor Pressure	0.00498	mmHg	at 25°C[1]

## Experimental Protocols

A key application of **2-Fluorophenyl cyclopentyl ketone** is as a starting material in multi-step syntheses. The following protocol details its preparation from 2-fluorobenzonitrile.

## Synthesis of 2-Fluorophenyl Cyclopentyl Ketone

This protocol is based on the reaction of a Grignard reagent with a nitrile.[3][7]

Materials:

- 2-fluorobenzonitrile
- Cyclopentylmagnesium bromide (2 M solution in THF)
- Copper(I) bromide (CuBr)
- Anhydrous Tetrahydrofuran (THF)
- 5% Sulfuric acid solution
- Ether
- Anhydrous Magnesium sulfate (MgSO<sub>4</sub>)
- Ethyl acetate
- Hexane

Procedure:

- To a reaction vessel containing 80 mL of anhydrous THF, add 2-fluorobenzonitrile (5.0 g, 41.01 mmol).
- Add cyclopentylmagnesium bromide (20.51 mL of a 2 M solution in THF, 41.01 mmol) and a catalytic amount of CuBr (0.100 g) to the reaction mixture.
- The reaction is conducted under an inert argon atmosphere at 60 °C with continuous stirring for 15 hours.
- Upon completion, the reaction mixture is cooled to 0 °C.
- A 5% solution of sulfuric acid is added to the cooled mixture, and it is stirred for an additional 15 hours.
- The resulting mixture is extracted three times with ether.
- The combined organic layers are dried over anhydrous MgSO<sub>4</sub>.
- The solvent is removed under reduced pressure (concentrated).

- The remaining residue is purified by column chromatography using a mixture of ethyl acetate and hexane as the eluent to yield the final product, **2-fluorophenyl cyclopentyl ketone**.

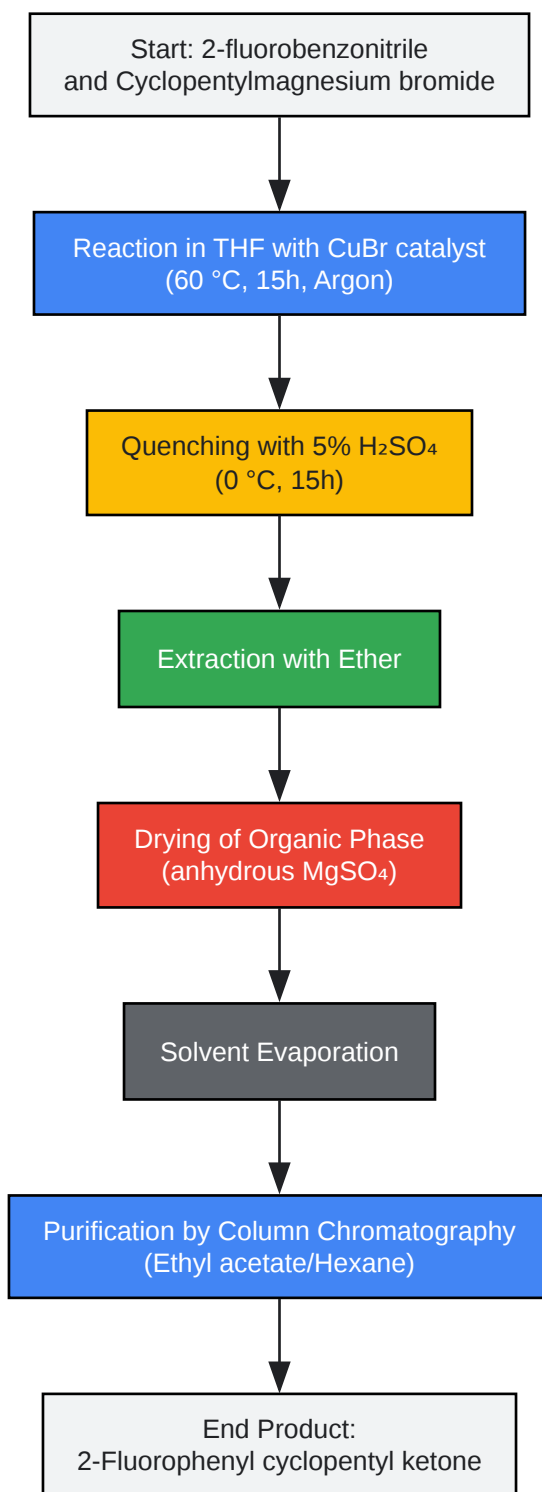
Expected Yield: Approximately 40% (3.085 g).[3]

Confirmation: The product can be confirmed by mass spectrometry, with an expected m/z of 192.15 (M+1)<sup>+</sup>. [3]

## Diagrams

### Synthesis Workflow of 2-Fluorophenyl Cyclopentyl Ketone

The following diagram illustrates the key steps in the synthesis of **2-Fluorophenyl cyclopentyl ketone**.

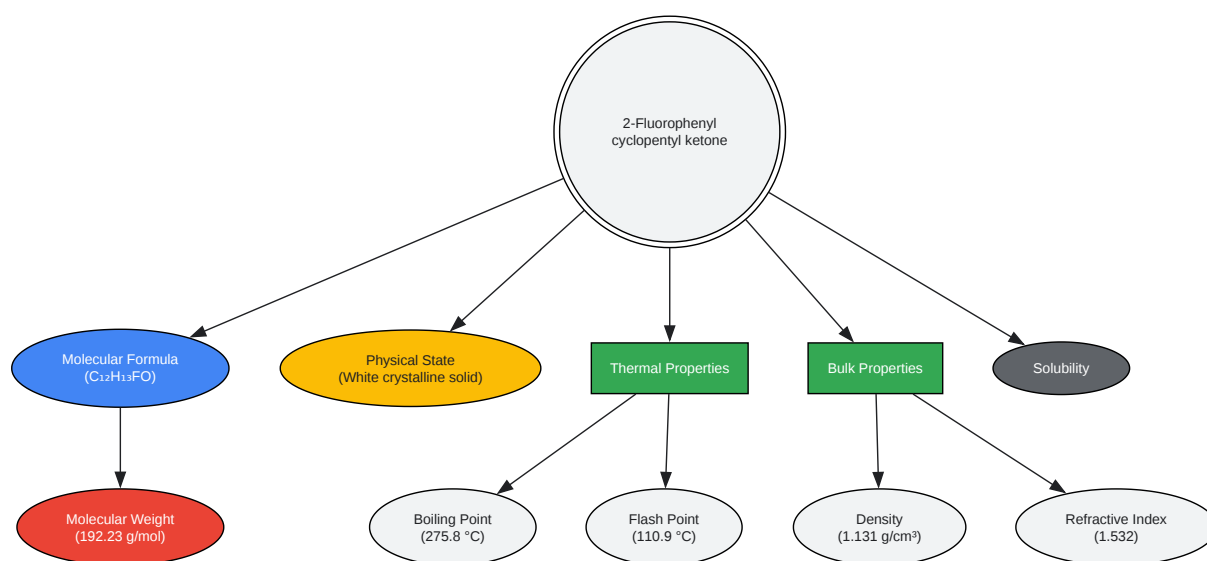


[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Fluorophenyl cyclopentyl ketone**.

## Logical Relationship of Physical Properties

This diagram shows the interconnectedness of the fundamental physical properties of the compound.



[Click to download full resolution via product page](#)

Caption: Interrelation of physical properties.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cas 111982-45-7, 2-FLUOROPHENYL CYCLOPENTYL KETONE | lookchem [lookchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. 2-FLUOROPHENYL CYCLOPENTYL KETONE | 111982-45-7 [chemicalbook.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. 2-Fluorophenyl cyclopentyl ketone [myskinrecipes.com]
- 6. 111982-45-7|2-Fluorophenyl cyclopentyl ketone|BLD Pharm [bldpharm.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2-Fluorophenyl Cyclopentyl Ketone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049525#physical-properties-of-2-fluorophenyl-cyclopentyl-ketone]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)